

α -Acetoxyphenylacetonitrile: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: *alpha-Acetoxyphenylacetonitrile*

CAS No.: 5762-35-6

Cat. No.: B1266804

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Versatile Role of α -Acetoxyphenylacetonitrile in Modern Synthesis

α -Acetoxyphenylacetonitrile, also known as O-acetylmandelonitrile, is a versatile chiral building block with significant applications in pharmaceutical and fine chemical synthesis. Its structure, combining a reactive nitrile group, a phenyl ring, and a chiral center bearing an acetate group, makes it a valuable intermediate for the asymmetric synthesis of a variety of complex molecules. The acetate group not only serves as a protecting group for the cyanohydrin functionality but can also influence the stereochemical outcome of reactions at the cyano group. This guide provides a comprehensive overview of the experimental protocols involving α -Acetoxyphenylacetonitrile, detailing its synthesis, characterization, and key chemical transformations. The protocols are presented with a focus on the underlying chemical principles and practical considerations to ensure reproducibility and safety in the laboratory.

Physicochemical Properties and Safety Data

A thorough understanding of the physical and chemical properties of α -Acetoxyphenylacetonitrile is paramount for its safe handling and effective use in synthesis.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₂	[1]
Molecular Weight	175.18 g/mol	[1]
Appearance	Off-white crystalline powder	[2]
Melting Point	Not widely reported, related compounds have varied melting points.	
Solubility	Soluble in many organic solvents such as dichloromethane, ethyl acetate, and methanol.	General knowledge
CAS Number	5762-35-6 (racemic), 119718-89-7 ((R)-enantiomer)	[1]

Safety and Handling:

α -Acetoxyphenylacetonitrile should be handled with care in a well-ventilated fume hood.[2] It may cause skin and eye irritation, and its toxicological properties have not been fully investigated.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times.[2] In case of contact, flush the affected area with copious amounts of water.[2] Store the compound in a tightly sealed container in a cool, dry place away from incompatible materials.[2]

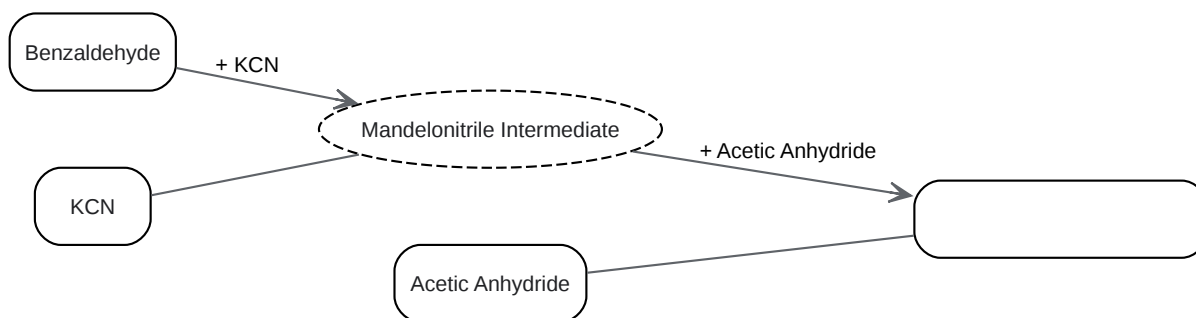
Synthesis of α -Acetoxyphenylacetonitrile

The synthesis of α -Acetoxyphenylacetonitrile is typically achieved through the acetylation of mandelonitrile, which is itself generated from the reaction of benzaldehyde with a cyanide source. A common and effective method involves the in-situ generation of mandelonitrile followed by acetylation.

Protocol 1: One-Pot Synthesis from Benzaldehyde

This protocol outlines a one-pot procedure for the synthesis of racemic α -Acetoxyphenylacetonitrile starting from benzaldehyde.

Reaction Scheme:



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A schematic for the synthesis of α -Acetoxyphenylacetonitrile.

Materials:

- Benzaldehyde (1.0 eq)
- Potassium cyanide (KCN) (1.1 eq)
- Acetic anhydride (1.2 eq)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Stir bar

- Round-bottom flask
- Separatory funnel
- Rotary evaporator
- Ice bath

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a stir bar and under a nitrogen atmosphere, add benzaldehyde and dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Cyanide Addition:** In a separate flask, dissolve potassium cyanide in a minimal amount of water and add it dropwise to the stirred solution of benzaldehyde over 15-20 minutes, ensuring the temperature remains below 5 °C.
- **Intermediate Formation:** Allow the reaction to stir at 0 °C for 1 hour. The formation of the mandelonitrile intermediate can be monitored by Thin Layer Chromatography (TLC).
- **Acetylation:** To the reaction mixture, add acetic anhydride dropwise at 0 °C.
- **Reaction Progression:** Remove the ice bath and allow the reaction to warm to room temperature. Stir for an additional 2-3 hours or until TLC analysis indicates the complete consumption of the mandelonitrile intermediate.
- **Work-up:** Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution until gas evolution ceases. Transfer the mixture to a separatory funnel and separate the layers.
- **Extraction:** Extract the aqueous layer with dichloromethane (2 x 50 mL).
- **Washing:** Combine the organic layers and wash with brine (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- **Purification:** The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Rationale: The reaction proceeds via the nucleophilic addition of the cyanide ion to the carbonyl carbon of benzaldehyde to form the mandelonitrile intermediate. The subsequent addition of acetic anhydride acetylates the hydroxyl group to yield the final product. The use of a one-pot procedure is efficient as it avoids the isolation of the potentially unstable mandelonitrile intermediate.

Characterization of α -Acetoxyphenylacetonitrile

Proper characterization is essential to confirm the identity and purity of the synthesized compound. The primary techniques used are Nuclear Magnetic Resonance (NMR) spectroscopy and Infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (Proton NMR): The ^1H NMR spectrum provides information about the different types of protons and their connectivity in the molecule.

- **Aromatic Protons:** A multiplet in the range of δ 7.3-7.5 ppm corresponding to the five protons of the phenyl ring.
- **Methine Proton:** A singlet at approximately δ 6.0-6.2 ppm for the proton attached to the chiral center (-CH(OAc)CN).
- **Acetyl Protons:** A singlet around δ 2.1-2.2 ppm corresponding to the three protons of the methyl group in the acetate moiety.

^{13}C NMR (Carbon NMR): The ^{13}C NMR spectrum reveals the different carbon environments within the molecule.

- **Carbonyl Carbon:** A signal around δ 169-170 ppm for the carbonyl carbon of the acetate group.
- **Aromatic Carbons:** Signals in the region of δ 127-135 ppm for the carbons of the phenyl ring.
- **Nitrile Carbon:** A peak in the range of δ 115-117 ppm for the carbon of the cyano group.

- Methine Carbon: A signal around δ 60-65 ppm for the chiral carbon.
- Methyl Carbon: A peak at approximately δ 20-21 ppm for the methyl carbon of the acetate group.

Note: The exact chemical shifts may vary depending on the solvent used for the NMR analysis.

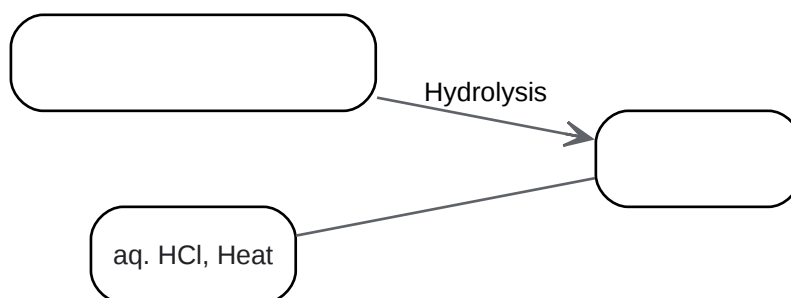
Key Applications and Protocols

α -Acetoxyphenylacetonitrile serves as a valuable precursor in several important synthetic transformations.

Application 1: Hydrolysis to Mandelic Acid

The hydrolysis of both the nitrile and the ester functionalities of α -Acetoxyphenylacetonitrile provides a straightforward route to mandelic acid, an important α -hydroxy acid with various applications.

Reaction Scheme:



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Hydrolysis of α -Acetoxyphenylacetonitrile to Mandelic Acid.

Protocol 2: Acid-Catalyzed Hydrolysis

This protocol is adapted from the well-established procedure for the hydrolysis of mandelonitrile.^{[3][4]}

Materials:

- α -Acetoxyphenylacetonitrile (1.0 eq)
- Concentrated Hydrochloric Acid (HCl)
- Water
- Round-bottom flask with reflux condenser
- Heating mantle
- Stir bar
- Beaker
- Ice bath
- Buchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a stir bar and a reflux condenser, add α -Acetoxyphenylacetonitrile and concentrated hydrochloric acid.
- **Heating:** Heat the mixture to reflux using a heating mantle and stir vigorously. The reaction progress can be monitored by the disappearance of the starting material on TLC.
- **Cooling and Precipitation:** After the reaction is complete (typically several hours), cool the reaction mixture to room temperature and then in an ice bath. Mandelic acid will precipitate out of the solution.
- **Isolation:** Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with cold water to remove any remaining acid and inorganic salts.
- **Drying:** Dry the purified mandelic acid in a desiccator or a vacuum oven at a low temperature.

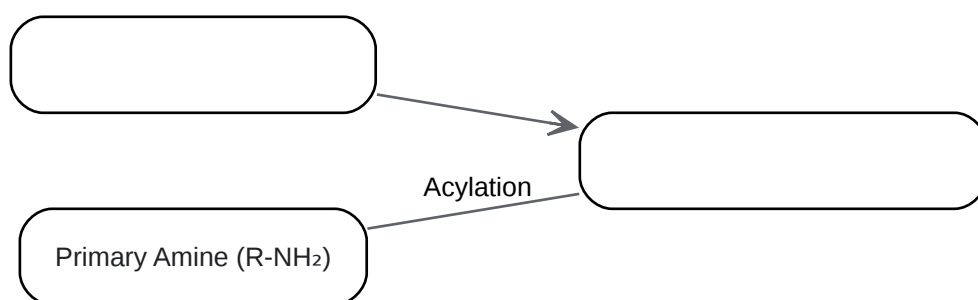
Causality: The strong acidic conditions and elevated temperature facilitate the hydrolysis of both the ester and the nitrile groups. The nitrile is first hydrolyzed to a carboxylic acid amide, which is then further hydrolyzed to the carboxylic acid. The ester linkage is also cleaved under these conditions.

Application 2: Synthesis of N-Substituted Amides

α -Acetoxyphenylacetonitrile can be utilized as an acylating agent for the synthesis of N-substituted amides. This application leverages the reactivity of the acetyl group.

Protocol 3: Amidation with Primary Amines

Reaction Scheme:



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Synthesis of N-Substituted Amides.

Materials:

- α -Acetoxyphenylacetonitrile (1.0 eq)
- Primary amine (e.g., benzylamine) (1.1 eq)
- A suitable aprotic solvent (e.g., Dichloromethane or Tetrahydrofuran)
- Round-bottom flask
- Stir bar
- Reflux condenser (if heating is required)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve α -Acetoxyphenylacetonitrile in the chosen solvent.
- **Amine Addition:** Add the primary amine to the solution at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture and monitor its progress by TLC. Gentle heating may be required for less reactive amines.
- **Work-up:** Once the reaction is complete, concentrate the reaction mixture under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization or column chromatography to yield the desired N-substituted amide.

Mechanistic Insight: In this reaction, the primary amine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acetate group. This leads to the formation of a tetrahedral intermediate which then collapses to form the stable amide product and mandelonitrile as a byproduct.

Asymmetric Synthesis Considerations

The chiral nature of α -Acetoxyphenylacetonitrile makes it a valuable precursor in asymmetric synthesis.^{[5][6]} Enantiomerically enriched α -Acetoxyphenylacetonitrile can be prepared using chiral catalysts or enzymes. For example, the enantioselective acylation of mandelonitrile can be achieved using a chiral acylation agent or a lipase enzyme. The resulting enantiopure α -Acetoxyphenylacetonitrile can then be used in subsequent reactions to introduce a stereocenter with a defined configuration.

Conclusion

α -Acetoxyphenylacetonitrile is a key synthetic intermediate with a rich and versatile chemistry. The protocols detailed in this guide provide a solid foundation for researchers working with this compound. A thorough understanding of its synthesis, characterization, and reactivity is crucial for its successful application in the development of new pharmaceuticals and fine chemicals.

As with all chemical procedures, adherence to safety protocols and careful experimental technique are paramount for achieving reliable and reproducible results.

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